

# Trimethylsilyl cyanide as a safer alternative to hydrogen cyanide in organic synthesis

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## Compound of Interest

Compound Name: Trimethylsilyl cyanide

Cat. No.: B121167

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## Trimethylsilyl Cyanide: A Safer, Versatile Reagent for Cyanation in Organic Synthesis

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

### Abstract

The introduction of the nitrile functional group is a cornerstone of modern organic synthesis, providing a versatile handle for the preparation of amines, carboxylic acids, and various heterocyclic scaffolds integral to pharmaceuticals and agrochemicals. For decades, the use of hydrogen cyanide (HCN) has been a standard method for cyanation. However, its extreme toxicity and high volatility pose significant safety and handling challenges.<sup>[1]</sup> **Trimethylsilyl cyanide** (TMSCN) has emerged as a superior and safer alternative, offering comparable or enhanced reactivity in a more manageable liquid form.<sup>[2][3]</sup> This technical guide provides a comprehensive overview of TMSCN, including a comparative analysis of its physicochemical and toxicological properties against HCN, detailed experimental protocols for its key applications, and visual guides to its reaction mechanisms and handling workflows.

### Physicochemical and Toxicological Properties: TMSCN vs. HCN

The primary advantage of TMSCN over HCN stems from its physical properties. TMSCN is a liquid with a significantly higher boiling point, which drastically reduces the risk of inhalation

exposure compared to the gaseous HCN.[1][4] While TMSiCN is still highly toxic and must be handled with care as it can hydrolyze to release HCN, its liquid state simplifies measurement, transfer, and reaction setup, enhancing overall laboratory safety.[5][6]

### Table 1: Comparison of Physicochemical Properties

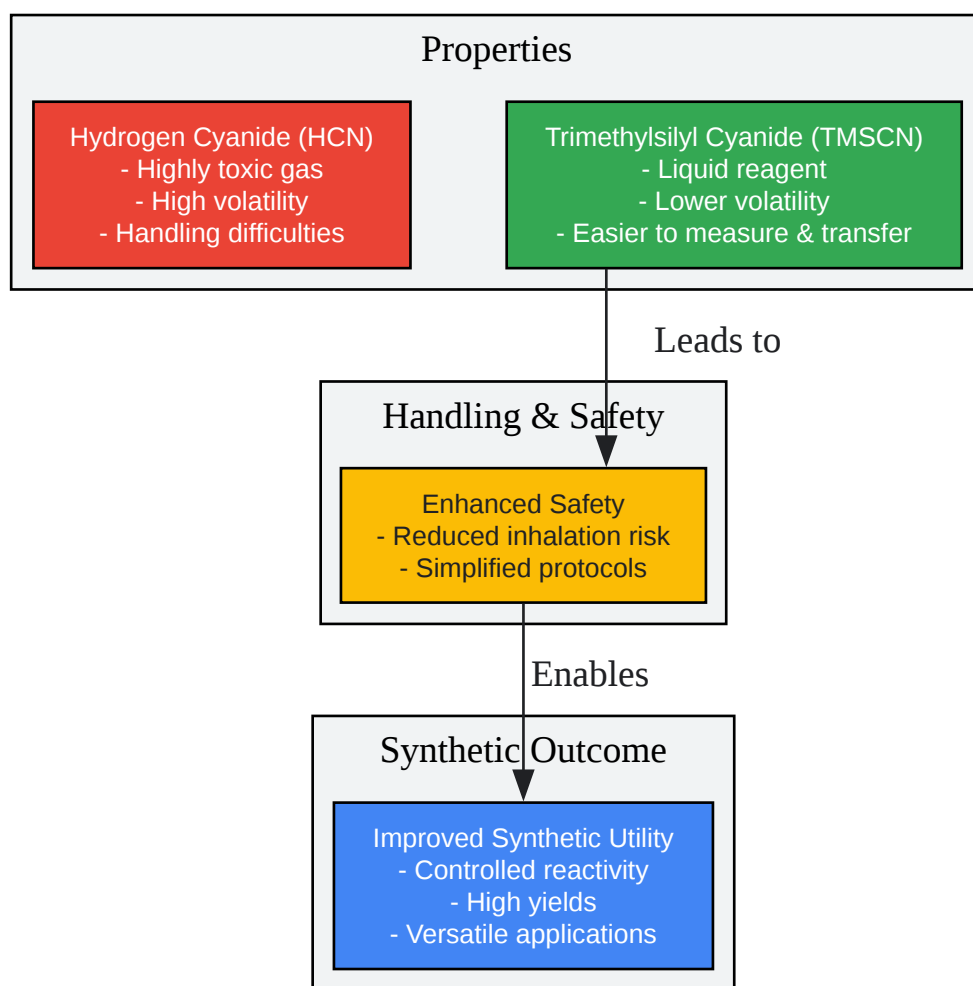
Property	Trimethylsilyl Cyanide (TMSiCN)	Hydrogen Cyanide (HCN)
CAS Number	7677-24-9[4]	74-90-8[5]
Molecular Formula	C <sub>4</sub> H <sub>9</sub> NSi[4]	HCN[5]
Molecular Weight	99.21 g/mol [2]	27.03 g/mol [5]
Physical State	Colorless to pale yellow liquid[3]	Colorless to pale blue gas or liquid[1][7]
Boiling Point	114–117 °C[4]	25.6 °C
Melting Point	8–11 °C[2]	-13.24 °C
Flash Point	1 °C (closed cup)[2][8]	-18 °C (closed cup)[9]
Vapor Pressure	16.6 mmHg at 25°C	630 mmHg at 20°C[10]
Water Solubility	Reacts/Hydrolyzes[4]	Miscible[11]

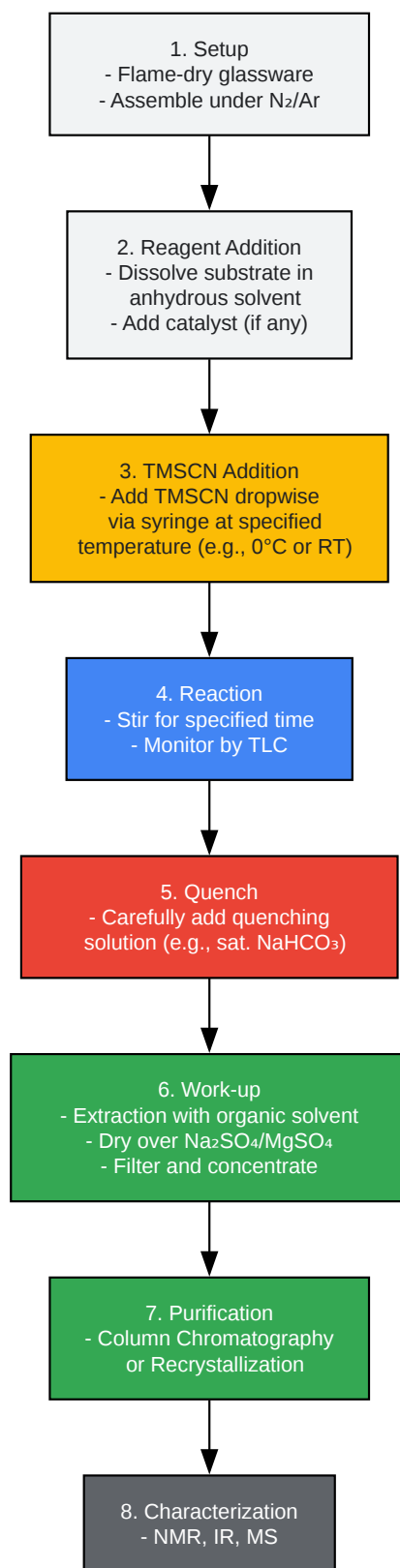
### Table 2: Comparison of Toxicological Data and Hazards

Hazard	Trimethylsilyl Cyanide (TMSCN)	Hydrogen Cyanide (HCN)
GHS Hazard Statements	H225: Highly flammable liquid and vapor H300: Fatal if swallowed H310: Fatal in contact with skin H330: Fatal if inhaled H410: Very toxic to aquatic life with long lasting effects[12][13]	H224: Extremely flammable liquid and vapor H300: Fatal if swallowed H310: Fatal in contact with skin H330: Fatal if inhaled H410: Very toxic to aquatic life with long lasting effects
Toxicity Notes	Highly toxic; readily hydrolyzes in the presence of moisture to release hydrogen cyanide.[5] [6] Metabolism may also release cyanide.[14]	Extremely toxic; inhibits cellular respiration. Concentrations of 200–500 ppm in air for 30 minutes are usually fatal.[1]
LD <sub>50</sub> (Oral, Rat)	Data not available; classified as "Fatal if swallowed".[12]	~3-10 mg/kg[14][15]
Primary Route of Exposure	Inhalation, skin absorption, ingestion.[12]	Inhalation, ingestion, skin absorption.[16]
Handling Precautions	Must be handled in a well-ventilated fume hood under an inert atmosphere.[6]	Requires stringent safety protocols and specialized equipment due to high volatility and toxicity.[1]

## Logical Workflow: Advantages of TMSCN

The decision to use TMSCN over traditional cyanide sources is based on a clear progression of advantages in safety and handling, leading to more efficient and reliable synthetic outcomes.





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